

Application Notes and Protocols for Intrathecal Administration of Adrabetadex in Mice

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Compound of Interest

Compound Name: Adrabetadex

Cat. No.: B140806

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Introduction

Adrabetadex, also known as VTS-270 or 2-hydroxypropyl- β -cyclodextrin (HP β CD), is an investigational drug that has shown promise in preclinical and clinical studies for the treatment of Niemann-Pick disease type C (NPC).^{[1][2][3]} NPC is a rare, autosomal-recessive, neurodegenerative lysosomal storage disorder caused by mutations in the NPC1 or NPC2 genes. These mutations lead to impaired intracellular cholesterol trafficking, resulting in the accumulation of unesterified cholesterol and other lipids in various tissues, particularly the brain.^[4] This accumulation leads to progressive neurological damage and other systemic complications.^[1]

Adrabetadex is a cyclic oligosaccharide that can encapsulate and mobilize cholesterol, thereby facilitating its removal from lysosomes and promoting its transport out of the cell.^[1] This mechanism of action helps to reduce the toxic lipid buildup that is characteristic of NPC.^[1] Due to the blood-brain barrier which restricts the entry of many therapeutic agents into the central nervous system (CNS), direct administration into the cerebrospinal fluid (CSF) via intrathecal injection is a promising route for treating the neurological manifestations of NPC.^[5] Preclinical studies in mouse and cat models of NPC have demonstrated that intrathecal administration of HP β CD can delay the onset of neurological signs, reduce neurodegeneration, and extend lifespan.^{[2][6][7][8][9]}

These application notes provide a detailed protocol for the intrathecal administration of **Adrabetadex** in mice, compiled from various preclinical studies and general procedural guidelines for rodent surgery.

Data Presentation

Table 1: Quantitative Data for Intrathecal Adrabetadex Administration in Mice

Parameter	Value	Species/Model	Route of Administration	Reference
Dosage				
Bolus Injection	30 mg/kg	Npc1-/- mice	Intracerebroventricular	[10]
Formulation				
Concentration	200 mg/mL in saline	Human clinical trials (basis for preclinical work)	Intrathecal	[11][12]
Injection Parameters				
Injection Volume	5 - 10 μ L	Mouse	Intrathecal (lumbar)	[13][14]
Needle Size	30 G	Mouse	Intrathecal (lumbar)	[13][14]
Injection Site	L5-L6 intervertebral space	Mouse	Intrathecal (lumbar)	[13]
Continuous Infusion (Alzet Osmotic Pump)				
Pump Models for Mice	1003D, 1007D, 1002, 1004, 1006, 2001D, 2001, 2002, 2004, 2006	Mouse	Subcutaneous implantation for intrathecal delivery	[15][16]
Catheter	ALZET Brain Infusion Kit 3	Mouse	Intracerebroventricular/Intrathecal	[15]

Experimental Protocols

Protocol 1: Intrathecal Administration of Adrabetadex by Direct Lumbar Puncture in Mice

This protocol describes a single bolus injection of **Adrabetadex** into the intrathecal space of a mouse via direct lumbar puncture.

Materials:

- **Adrabetadex** (VTS-270) solution (e.g., 200 mg/mL in sterile, preservative-free saline)
- Anesthetic (e.g., Isoflurane, or a combination of Ketamine/Xylazine)
- Hair clippers
- Antiseptic solution (e.g., Betadine® or 70% ethanol)
- Sterile gauze
- Hamilton syringe (10-25 µL) with a 30 G needle
- Heating pad
- Sterile ophthalmic ointment
- Personal protective equipment (gloves, lab coat)

Procedure:

- Animal Preparation:
 - Anesthetize the mouse using an approved institutional protocol. Confirm the depth of anesthesia by lack of response to a toe pinch.
 - Apply sterile ophthalmic ointment to the eyes to prevent drying.
 - Place the anesthetized mouse on a heating pad to maintain body temperature between 36.5 - 38°C.[\[17\]](#)

- Shave the fur over the lumbar region of the back.
- Aseptically prepare the surgical site by cleaning with an antiseptic solution, moving in an outward circular motion from the intended injection site.[\[17\]](#)
- Positioning:
 - Position the mouse in sternal recumbency with its back arched. This can be achieved by placing a 15 mL conical tube under the abdomen to flex the spine and increase the space between the vertebrae.
- Injection:
 - Palpate the iliac crests. The injection site is on the midline, just rostral to the line connecting the iliac crests, which corresponds to the L5-L6 intervertebral space.
 - Hold the Hamilton syringe with the 30 G needle and carefully insert it at a 70-80° angle into the intervertebral space. A slight "pop" may be felt as the needle penetrates the dura mater. A characteristic tail flick is a reliable indicator of successful entry into the subarachnoid space.[\[18\]](#)
 - Slowly inject 5-10 µL of the **Adrabetadex** solution. The injection should be administered over approximately 1 minute.[\[14\]](#)
 - After the injection is complete, hold the needle in place for an additional 15-30 seconds to prevent reflux of the solution upon withdrawal.[\[14\]](#)
 - Slowly withdraw the needle.
- Post-Procedural Care:
 - Monitor the mouse continuously until it has fully recovered from anesthesia and is able to move freely.
 - Provide post-operative analgesia as per your institution's approved protocol.
 - Observe the animal daily for at least 3 days for any signs of distress, infection, or neurological deficits.[\[18\]](#)

- Pay close attention to potential adverse effects. Although primarily documented in human trials and other animal models, hearing loss is a known side effect of **Adrabetadex**.[\[2\]](#)[\[3\]](#) While difficult to assess in mice without specialized equipment, any signs of vestibular dysfunction (e.g., head tilting, circling) should be noted.

Protocol 2: Continuous Intrathecal Infusion of Adrabetadex using an Alzet® Osmotic Pump

This protocol describes the surgical implantation of an osmotic pump for the continuous delivery of **Adrabetadex** to the intrathecal space.

Materials:

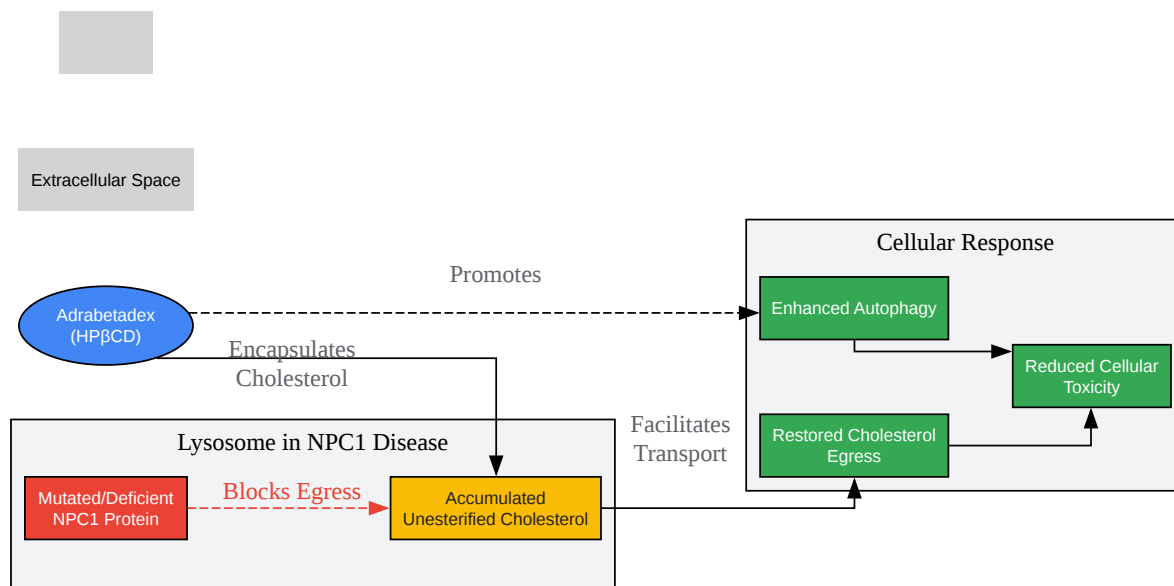
- **Adrabetadex** solution
- Alzet® osmotic pump (appropriate model for the desired duration and flow rate in mice)[\[16\]](#)
- Alzet® intrathecal catheter
- Anesthetic
- Surgical instruments (scalpel, forceps, wound clips or sutures)
- Other materials as listed in Protocol 1

Procedure:

- Pump and Catheter Preparation:
 - Fill the Alzet® pump with the **Adrabetadex** solution according to the manufacturer's instructions.
 - Attach the intrathecal catheter to the pump.
 - Prime the pump and catheter assembly in sterile saline at 37°C for the time specified by the manufacturer to ensure immediate delivery upon implantation.
- Surgical Implantation:

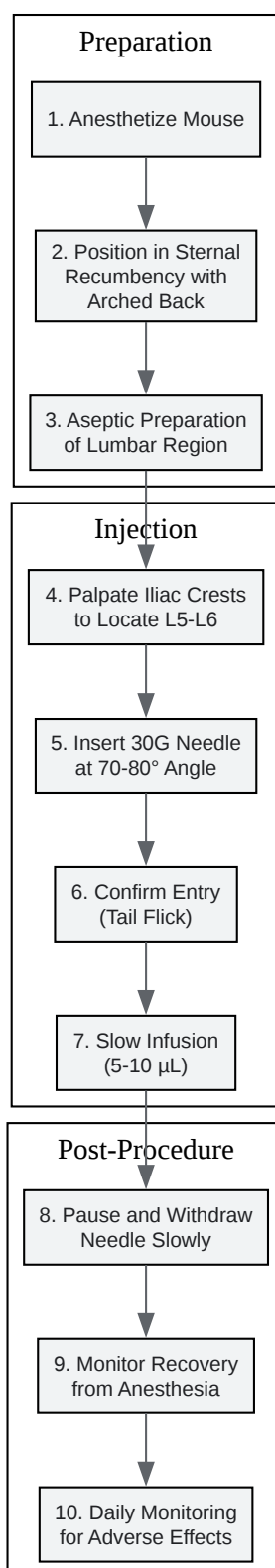
- Anesthetize and prepare the mouse as described in Protocol 1.
- Make a small incision in the skin between the scapulae to create a subcutaneous pocket for the osmotic pump.
- For intrathecal cannulation, a second incision may be required over the cisterna magna or lumbar region, depending on the chosen entry point for the catheter.
- Carefully insert the tip of the catheter into the intrathecal space.
- Tunnel the catheter subcutaneously from the insertion site to the subcutaneous pocket.
- Place the primed osmotic pump into the subcutaneous pocket.
- Close the incisions with wound clips or sutures.
- Post-Procedural Care:
 - Follow the same post-procedural care guidelines as described in Protocol 1.
 - Monitor the incision sites for signs of infection or dehiscence.

Mandatory Visualization



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Caption: Mechanism of **Adrabetadex** in Niemann-Pick Type C1.



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Caption: Workflow for Intrathecal Injection in Mice.

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